

Structure-Activity Relationship (SAR) Studies of 5-Nitrosopyrimidine Analogs: A Comparative Guide

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Compound of Interest

Compound Name: 5-Nitrosopyrimidine

CAS No.: 180799-04-6

Cat. No.: B066288

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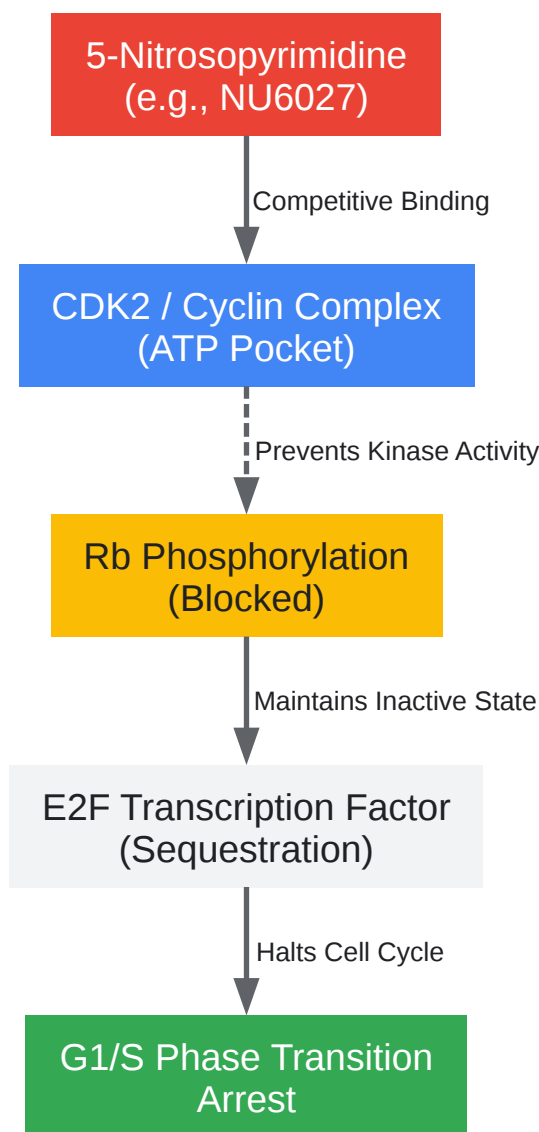
As drug development professionals continuously seek highly selective kinase inhibitors and chemosensitizers, the **5-nitrosopyrimidine** scaffold has emerged as a profoundly versatile and privileged pharmacophore. This guide provides an objective, data-driven comparison of **5-nitrosopyrimidine** analogs, detailing their structure-activity relationships (SAR), mechanistic pathways, and the self-validating experimental protocols required to evaluate them.

Mechanistic Rationale & Target Engagement

The defining structural feature of **5-nitrosopyrimidines** is the strong intramolecular hydrogen bond formed between the 5-nitroso (-NO) and 4-amino (-NH₂) groups. This interaction forces the molecule into a planar, pseudo-bicyclic conformation that perfectly mimics the geometry of a purine ring (such as adenine).

This purine-mimicking geometry is the causal mechanism for their high affinity toward the ATP-binding pockets of kinases like Cyclin-Dependent Kinase 2 (CDK2). By competitively binding to the ATP pocket, these analogs prevent the phosphorylation of downstream targets like the

Retinoblastoma (Rb) protein, ultimately sequestering the E2F transcription factor and halting the cell cycle at the G1/S phase transition.



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*Mechanism of CDK2 inhibition by **5-nitrosopyrimidines** leading to G1/S cell cycle arrest.*

SAR Analysis: Comparative Performance

To objectively evaluate the **5-nitrosopyrimidine** scaffold, we must compare the performance of various analogs across two primary therapeutic targets: CDK2 (anti-cancer) and O6-alkylguanine-DNA alkyltransferase (AGAT) (chemosensitization).

Target A: CDK2 Inhibitors

The prototypical **5-nitrosopyrimidine** CDK2 inhibitor is NU6027, which exhibits low micromolar potency. To improve this, extensive SAR studies have focused on substitutions at the C6 and N2 positions.

- **N2-Arylamino Substitutions:** Marchetti et al. demonstrated that adding bulky 2-arylsulfonamide groups at the N2 position extends the molecule into the ribose-binding pocket of CDK2. This establishes additional van der Waals interactions and hydrogen bonds, drastically improving potency. Compounds 7q and 7s achieved sub-nanomolar IC50 values (0.7 nM and 0.8 nM, respectively) .
- **N2-Aliphatic Substitutions:** Conversely, Cortese et al. found that introducing linear, less sterically hindered aliphatic amines at position 2 (e.g., Compound 8b) moderately improved activity over NU6027. However, bulkier aliphatic groups caused severe steric clashes within the narrow hinge region of the kinase, reducing potency .

Target B: AGAT Inhibitors

AGAT is a DNA repair protein that causes tumor resistance to chloroethylnitrosourea (ACNU) chemotherapies. The clinical standard inhibitor is O6-benzylguanine (O6-BG).

- **Nitroso vs. Nitro:** SAR studies reveal a critical insight: 5-nitroso derivatives consistently exert stronger AGAT-inhibition than their 5-nitro counterparts due to superior electronic distribution and hydrogen-bonding capabilities .
- **C6-Benzyl Modifications:**Compound 10 (a 4-fluorobenzyl derivative) was found to be 50 times more potent than O6-BG. The para-fluoro substitution enhances lipophilicity and binding affinity within the AGAT active site, whereas ortho-modifications significantly weaken the inhibitory effect due to steric hindrance .

Quantitative Data Comparison

Compound / Analog	Primary Target	Key Structural Modification	Potency (IC50 / Relative)	Reference
NU6027 (Lead)	CDK2	6-cyclohexylmethoxy	2.2 μ M	
Compound 8b	CDK2	N2-aliphatic amine (linear)	0.16 μ M	
Compound 7q	CDK2	N2-arylsulfonamide	0.7 nM	
Compound 7s	CDK2	N2-arylsulfonamide	0.8 nM	
O6-BG (Standard)	AGAT	N/A (Guanine scaffold)	Baseline (1x)	
Compound 10	AGAT	6-(4-fluorobenzyl)oxy	50x more potent than O6-BG	

Experimental Workflows & Protocols

To ensure scientific integrity, the following protocols are designed as self-validating systems. As an Application Scientist, I emphasize understanding the causality behind each step to prevent false positives and synthesis failures.

Protocol 1: Regioselective Nitrosation of Pyrimidine Derivatives

This protocol outlines the synthesis of the 5-nitroso core from a 4,6-diaminopyrimidine precursor.

- Preparation: Dissolve 1.0 mmol of the 4,6-diaminopyrimidine precursor in 10 mL of 50% aqueous acetic acid.
- Temperature Control (Critical): Chill the reaction mixture to 0–5 °C using an ice-water bath.

- Causality: The electron-donating amino groups highly activate the C5 position for electrophilic aromatic substitution. Maintaining a low temperature is critical to prevent the over-oxidation of the newly formed nitroso group into a nitro group, and to suppress the formation of unwanted diazonium salts from the primary amines.
- Reagent Addition: Add a solution of sodium nitrite (NaNO_2 , 1.2 mmol) in 2 mL of distilled water dropwise over 15 minutes.
- Reaction & Isolation: Stir the mixture at 0–5 °C for 2 hours. A vividly colored (often pink or purple) precipitate will form. Filter the precipitate under vacuum and wash extensively with cold water.
- Self-Validation (NMR): Analyze the product via ^1H NMR in DMSO-d_6 . You must observe the 4- NH_2 protons split into two distinct, broad signals (typically around 8.0 ppm and 10.0 ppm). This splitting validates the structure, as it proves the restricted rotation of the amino group caused by the strong intramolecular hydrogen bond with the adjacent 5-nitroso group .

Protocol 2: In Vitro CDK2 Kinase Assay (TR-FRET)

This protocol measures the ATP-competitive inhibition of CDK2.

- Buffer Preparation: Prepare a kinase reaction buffer (50 mM HEPES pH 7.5, 10 mM MgCl_2 , 1 mM EGTA, 0.01% Brij-35).
- Enzyme & Substrate: Add 0.5 nM of recombinant CDK2/Cyclin A complex and 2 μM of the ULight-labeled peptide substrate.
- ATP Concentration (Critical): Add ATP strictly at its predetermined value for CDK2 (typically $\sim 30 \mu\text{M}$).

- Causality: Running the assay at the ATP

ensures the assay is highly sensitive to ATP-competitive inhibitors. If the ATP concentration is artificially high, competitive **5-nitrosopyrimidines** will appear falsely weak.

- Compound Addition: Dispense the **5-nitrosopyrimidine** analogs in a 10-point, 3-fold serial dilution (from 10 μ M to 0.5 nM).
- Incubation & Quenching: Incubate at 30 °C for 45 minutes. Quench the reaction by adding EDTA (final concentration 10 mM) to chelate the Mg^{2+} ions.
- Self-Validation (Controls): Always run Staurosporine (a pan-kinase inhibitor) and NU6027 as positive controls on every plate. The IC₅₀ of NU6027 must read ~2.2 μ M. If it deviates, the dynamic range of the assay or the ATP concentration is compromised.



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*Iterative structure-activity relationship workflow for optimizing **5-nitrosopyrimidine** analogs.*

Conclusion

The **5-nitrosopyrimidine** scaffold remains a highly tunable and potent platform for drug discovery. By understanding the causal relationship between its purine-mimicking intramolecular hydrogen bonding and its target binding pockets, researchers can rationally design analogs with sub-nanomolar potency. Whether optimizing N2-arylsulfonamides for CDK2 inhibition or C6-fluorobenzyl groups for AGAT suppression, strict adherence to self-validating synthesis and assay protocols is paramount for successful lead optimization.

References

- Cortese, D., Chegaev, K., Guglielmo, S., Wang, L. Z., Golding, B. T., Cano, C., & Fruttero, R. (2016). "Synthesis and Biological Evaluation of N2-Substituted 2,4-Diamino-6-cyclohexylmethoxy-**5-nitrosopyrimidines** and Related 5-Cyano-NNO-azoxy Derivatives as Cyclin-Dependent Kinase 2 (CDK2) Inhibitors." ChemMedChem. URL:[[Link](#)]
- Marchetti, F., et al. (2007). "Structure-based design of 2-arylamino-4-cyclohexylmethoxy-5-nitroso-6-aminopyrimidine inhibitors of cyclin-dependent kinase 2." Organic & Biomolecular Chemistry. URL:[[Link](#)]

- "Inhibition of Human O6-Alkylguanine-DNA Alkyltransferase and Potentiation of the Cytotoxicity of Chloroethylnitrosourea by 4(6)-(Benzyloxy)-2,6(4)-diamino-5-(nitro or nitroso)pyrimidine Derivatives and Analogues." (1998). Journal of Medicinal Chemistry. URL: [\[Link\]](#)
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